

# Fsllry-NH2: A Comparative Analysis Across Diverse Cell Lines

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## Compound of Interest

Compound Name: *Fsllry-NH2*

Cat. No.: *B10766424*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **Fsllry-NH2**, a peptide initially characterized as a Protease-Activated Receptor 2 (PAR2) antagonist. Emerging research, however, has unveiled a more complex pharmacological profile, including off-target agonist activity on Mas-related G protein-coupled receptors (Mrgprs). This guide synthesizes experimental data to objectively compare the performance of **Fsllry-NH2** in various cell lines, offering valuable insights for researchers in inflammation, sensory biology, and drug development.

## Data Summary

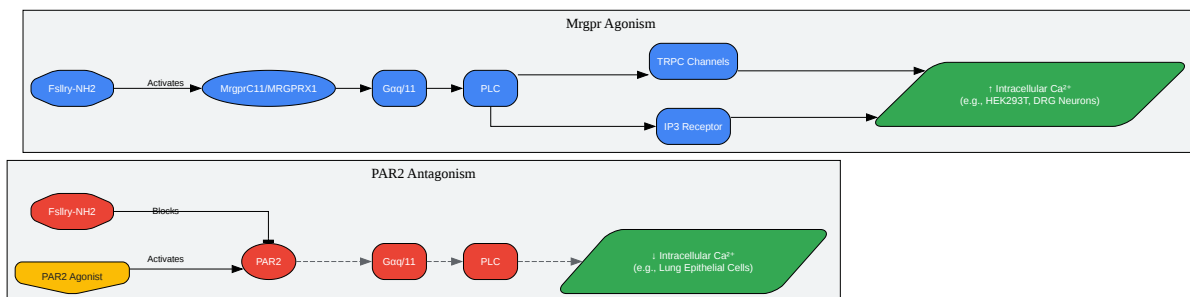
The following table summarizes the quantitative effects of **Fsllry-NH2** across different cell lines and experimental contexts.

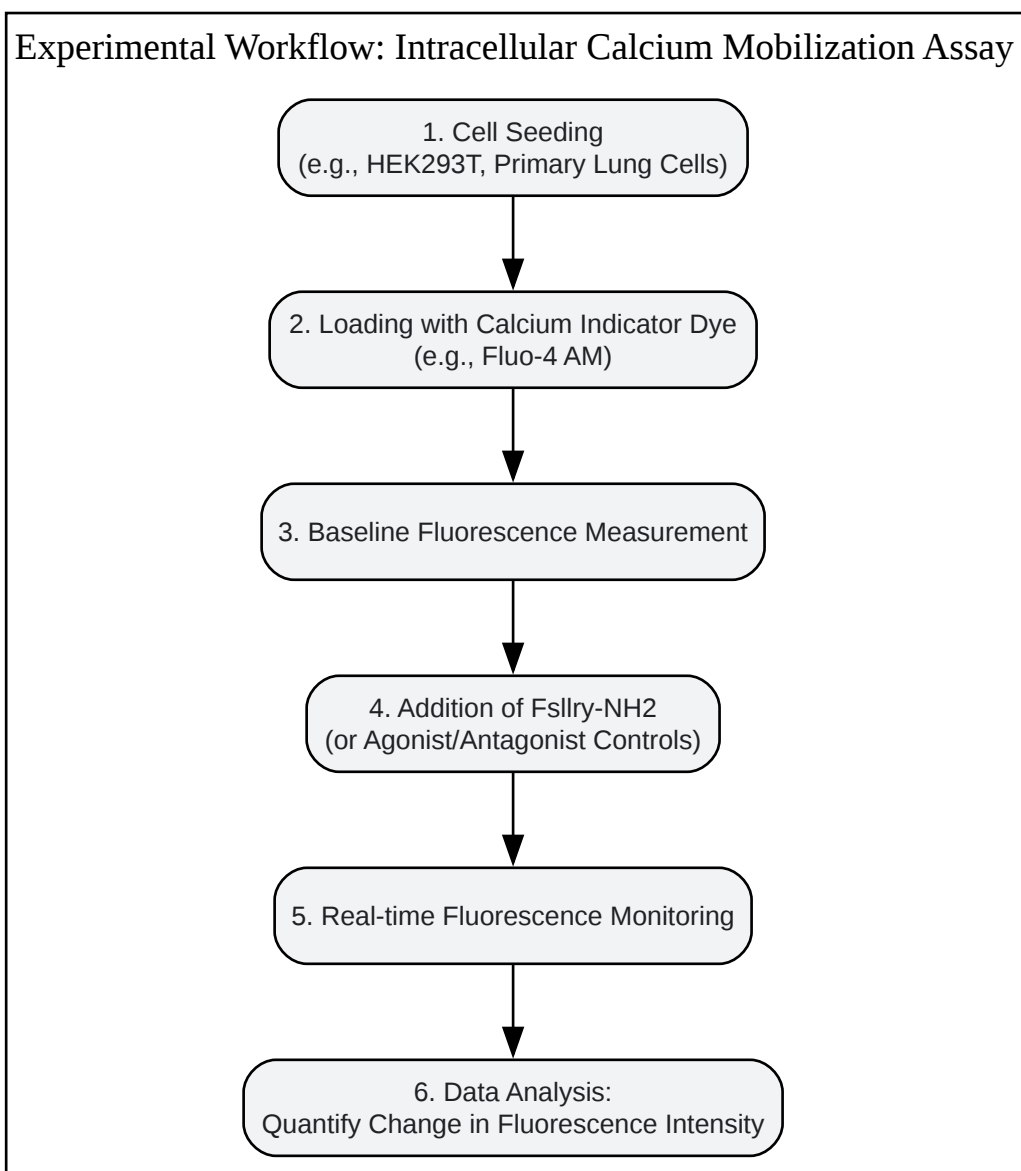
Cell Line	Receptor Target(s)	Effect of Fslly-NH2	Quantitative Data	Reference
PAR2-KNRK (Kirsten virus-transformed kidney)	PAR2	Inhibition of PAR2 activation	IC50: 50 $\mu$ M	[1]
Primary Bronchial/Tracheal Epithelial Cells	PAR2	Antagonist; significantly decreased intracellular calcium levels	P = 0.01	[2][3]
Human Small Airway Epithelial Cells	PAR2	Antagonist; significantly decreased intracellular calcium levels to undetectable levels	P = 0.01	[2][3]
Bronchial Smooth Muscle Cells	PAR2	Antagonist; significantly decreased intracellular calcium levels	P = 0.01	[2][3]
Asthmatic-derived Eosinophils	PAR2	Antagonist; counteracted the 300% increase in intracellular calcium induced by a PAR2 agonist	[2][4]	
HEK293T expressing MrgprC11/MRGP RX1	MrgprC11, MRGPRX1	Agonist; dose-dependent activation and increase in	[5]	

		intracellular calcium	
Mouse Dorsal Root Ganglia (DRG) Neurons	MrgprC11	Agonist; activation of primary sensory neurons	[5][6]
HepG2 (Human Liver Cancer)	PAR2/Inflammatory Pathways	Attenuation of H <sub>2</sub> O <sub>2</sub> -induced inflammation	Dose-dependent reduction of IL-1 $\beta$ , IL-8, and TNF- $\alpha$ mRNA and protein levels

## Signaling Pathways & Experimental Workflows

The diagrams below illustrate the key signaling pathways modulated by **Fsllry-NH2** and a typical experimental workflow for assessing its activity.





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